

Certificate of Analysis for 2-(N-Methylanilino)ethanol analytical standard

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Compound of Interest

Compound Name: 2-(N-Methylanilino)ethanol

Cat. No.: B147263

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A Comparative Guide to 2-(N-Methylanilino)ethanol Analytical Standards

For researchers, scientists, and drug development professionals requiring a reliable analytical standard for **2-(N-Methylanilino)ethanol**, selecting the appropriate product is crucial for ensuring the accuracy and validity of experimental results. This guide provides a comprehensive comparison of commercially available **2-(N-Methylanilino)ethanol** analytical standards, outlines key experimental protocols for their evaluation, and offers a logical framework for their application.

Product Comparison

Analytical standards for **2-(N-Methylanilino)ethanol** are available from several reputable chemical suppliers. While a direct Certificate of Analysis (CoA) was not publicly accessible without a specific lot number, the following table summarizes the typical specifications provided by major suppliers. Researchers should always refer to the lot-specific CoA for detailed information.

Parameter	Supplier A (e.g., Sigma-Aldrich)	Supplier B (e.g., TCI America)	Supplier C (e.g., Huateng Pharma)
Product Number	523887[1]	H0359	813766
Purity (by GC)	98%[1]	>95.0%	-
Purity (by Titration)	-	>97.0% (Nonaqueous)	-
Purity (Overall)	-	-	99%
CAS Number	93-90-3[1]	93-90-3	93-90-3
Molecular Formula	C ₉ H ₁₃ NO[1]	C ₉ H ₁₃ NO	C ₉ H ₁₃ NO
Molecular Weight	151.21 g/mol [1]	151.21 g/mol	151.21 g/mol
Appearance	-	Light yellow to Brown clear liquid	-
Solubility	-	Slightly soluble in water, soluble in ethanol and ether.	-
Storage	Room Temperature	Room Temperature (Recommended in a cool and dark place, <15°C), Store under inert gas.	-

Note: The information in this table is based on publicly available product specifications and may not reflect the exact data of a specific lot. A Certificate of Analysis from the supplier should be consulted for precise figures.

Experimental Protocols

To ensure the quality and suitability of a **2-(N-Methylanilino)ethanol** analytical standard for its intended application, a series of analytical tests should be performed. The following are key experimental methodologies.

Purity Determination by Gas Chromatography (GC)

Objective: To determine the purity of the **2-(N-Methylanilino)ethanol** standard and to identify any volatile impurities.

Methodology:

- Instrument: Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: A non-polar column, such as a DB-5 or equivalent (30 m x 0.25 mm, 0.25 μ m film thickness).
- Oven Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold: 5 minutes at 250 °C.
- Injector Temperature: 250 °C.
- Detector Temperature: 280 °C.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injection Volume: 1 μ L.
- Sample Preparation: Prepare a solution of the analytical standard in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL.
- Analysis: The purity is calculated by the area percent method, where the area of the main peak is divided by the total area of all peaks.

Identity Confirmation by Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of the **2-(N-Methylanilino)ethanol** standard.

Methodology:

- Mass Spectrometry (coupled with GC-MS or LC-MS):
 - The mass spectrum should be acquired and compared to a reference spectrum from a database (e.g., NIST). The molecular ion peak $[M]^+$ should be observed at m/z 151.
- ^1H NMR Spectroscopy:
 - Solvent: Chloroform- d (CDCl_3) or Dimethyl sulfoxide- d_6 ($\text{DMSO}-d_6$).
 - Expected Chemical Shifts (δ): The spectrum should exhibit characteristic peaks corresponding to the protons of the N-methyl group, the methylene groups of the ethanol chain, and the aromatic protons of the aniline ring.

Water Content by Karl Fischer Titration

Objective: To quantify the water content in the analytical standard.

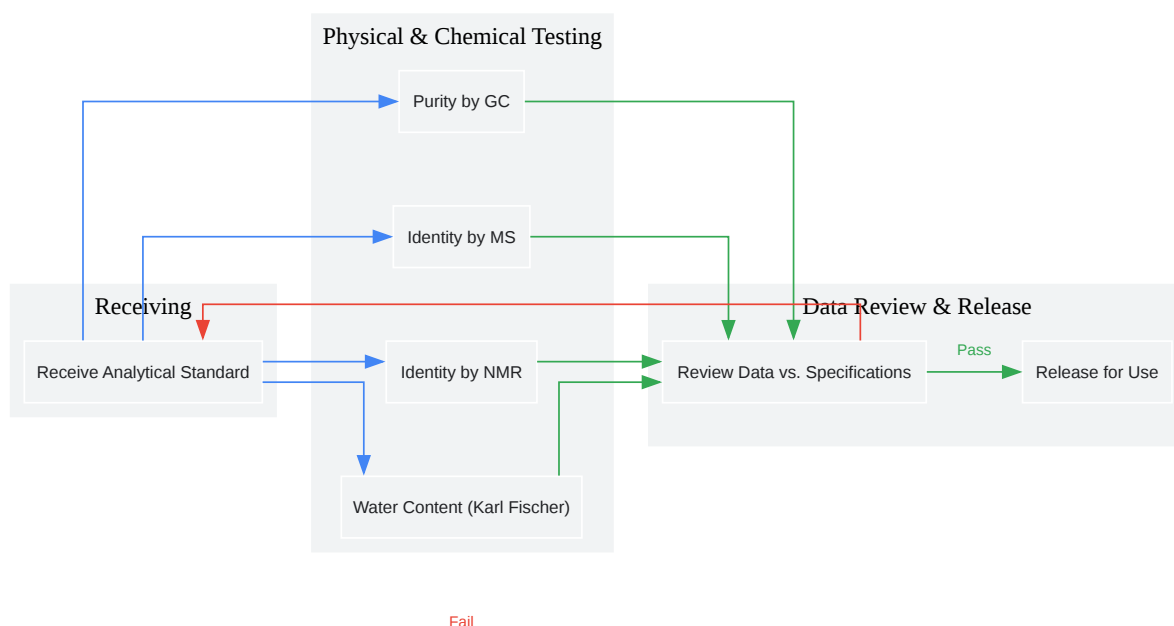
Methodology:

- Instrument: Karl Fischer titrator (coulometric or volumetric).
- Reagent: Karl Fischer reagent suitable for aldehydes and ketones if necessary, although not expected for this compound.
- Sample Preparation: A known weight of the standard is dissolved in a suitable anhydrous solvent and titrated.
- Analysis: The water content is determined and expressed as a percentage.

Visualizations

Experimental Workflow for Quality Control of Analytical Standard

The following diagram illustrates a typical workflow for the quality control testing of a **2-(N-Methylanilino)ethanol** analytical standard.

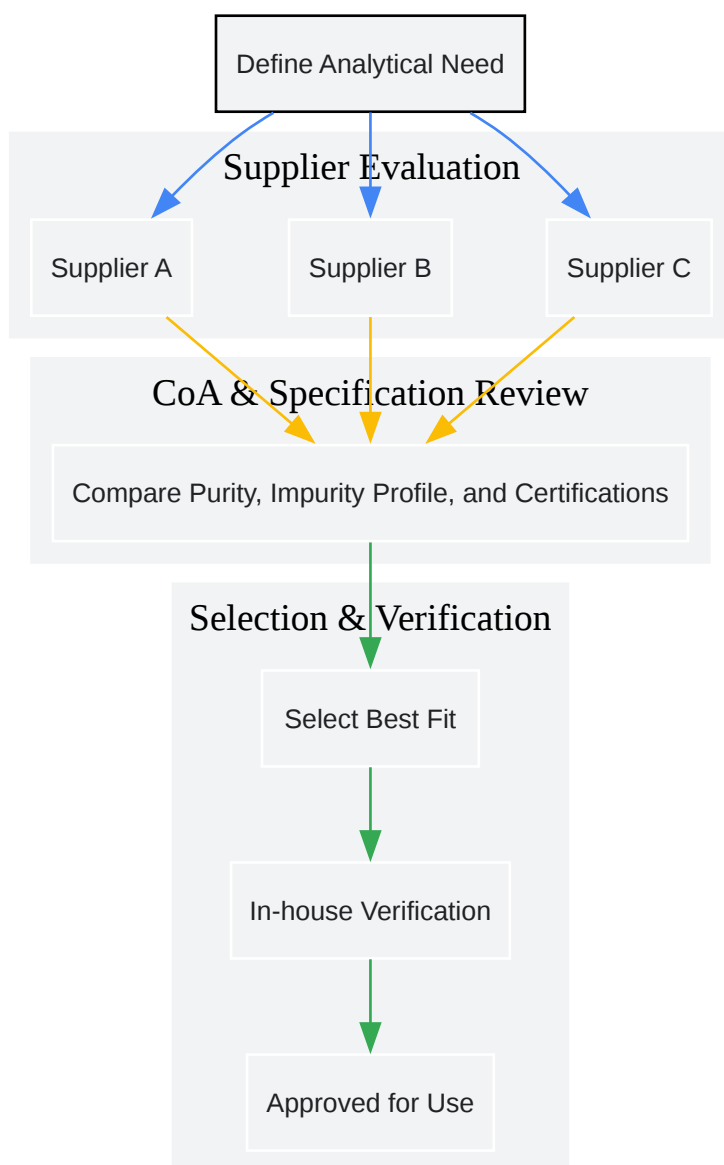


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Caption: Quality Control Workflow for **2-(N-Methylanilino)ethanol**.

Decision Pathway for Analytical Standard Selection

This diagram outlines the decision-making process for selecting a suitable analytical standard.



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Caption: Decision Pathway for Analytical Standard Selection.

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References

- 1. N-甲基-N-羟乙基苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
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